

Application Notes and Protocols for Measuring the Efficacy of CM-545

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Compound of Interest

Compound Name: CM-545

Cat. No.: B606739

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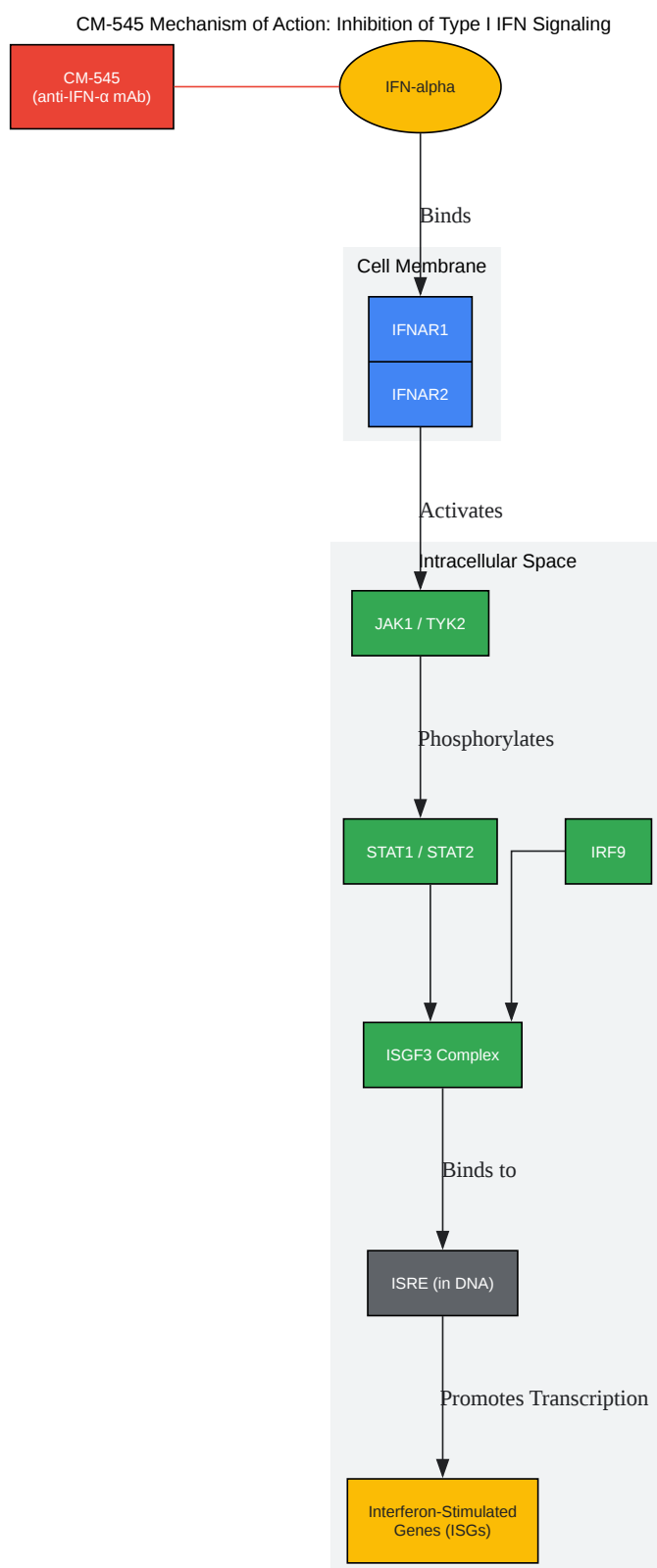
Introduction

CM-545 (also known as MEDI-545 or sifalimumab) is a fully human monoclonal antibody that specifically targets and neutralizes multiple subtypes of interferon-alpha (IFN- α). IFN- α is a key cytokine in the type I interferon (IFN) signaling pathway, which is strongly implicated in the pathogenesis of autoimmune diseases such as Systemic Lupus Erythematosus (SLE). Elevated levels of type I IFNs are associated with increased disease activity in a significant subset of SLE patients, making IFN- α a compelling therapeutic target.

These application notes provide detailed methodologies for assessing the efficacy of **CM-545** in both preclinical and clinical research settings. The protocols focus on pharmacodynamic assays to measure the biological activity of **CM-545** and functional assays to evaluate its impact on key immune cell populations.

Mechanism of Action and Signaling Pathway

CM-545 exerts its therapeutic effect by binding to IFN- α , thereby preventing it from engaging with its receptor, the type I interferon receptor (IFNAR). This blockade inhibits the downstream signaling cascade that leads to the expression of numerous interferon-stimulated genes (ISGs), which are responsible for the pro-inflammatory and immunomodulatory effects of IFN- α .



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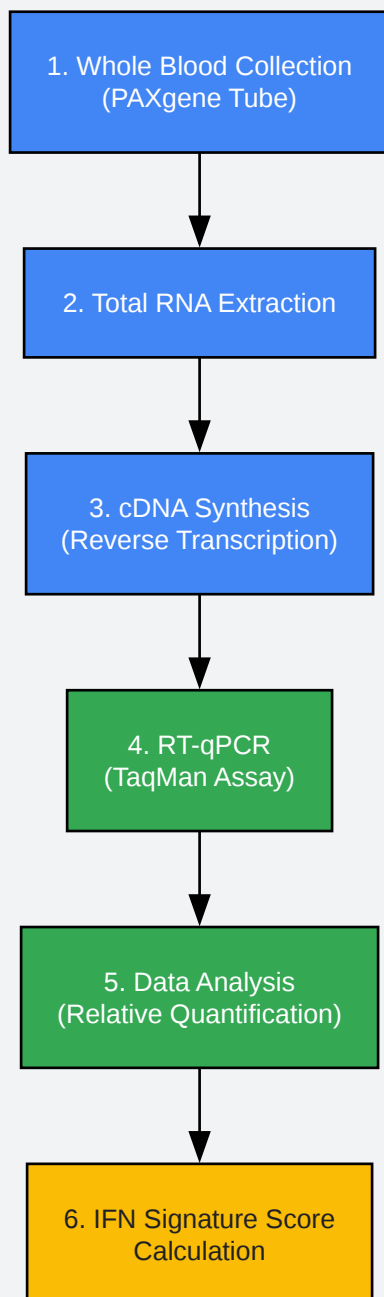
Figure 1: CM-545 inhibits the IFN-α signaling pathway.

I. Pharmacodynamic Efficacy: Measuring the Type I Interferon Gene Signature

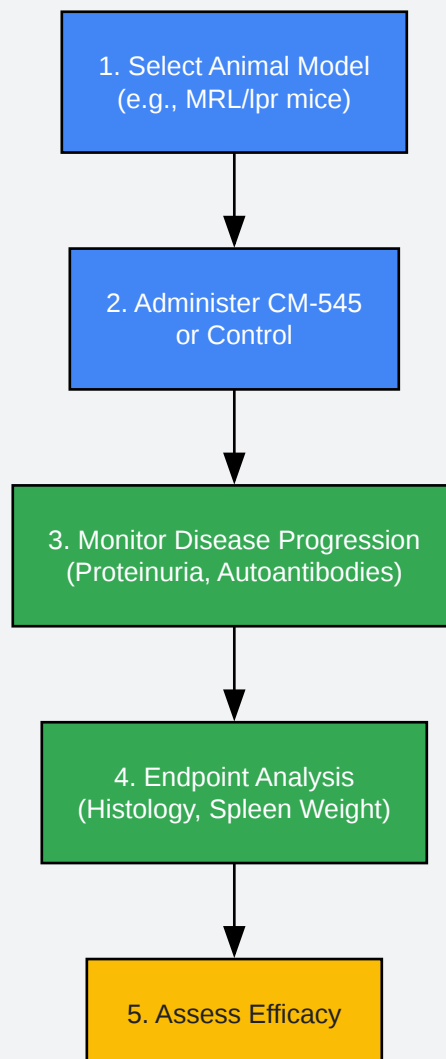
A key pharmacodynamic marker for the activity of **CM-545** is the suppression of the type I IFN gene signature in whole blood. This signature refers to the overexpression of a set of ISGs.

Experimental Workflow: IFN Gene Signature Analysis

IFN Gene Signature Measurement Workflow



In Vivo Efficacy Study Workflow



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